

# Application Note: Thermal Stability of Calcium Laurate via Thermogravimetric Analysis (TGA)

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## Compound of Interest

Compound Name: Calcium laurate

Cat. No.: B1243125

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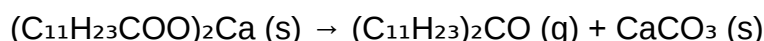
## Introduction

**Calcium laurate** ( $C_{24}H_{46}CaO_4$ ) is the calcium salt of lauric acid, a saturated fatty acid. It finds applications in various industries, including pharmaceuticals as a tablet and capsule lubricant, in cosmetics as an emulsifying and anti-caking agent, and as a stabilizer in plastics.[1][2][3] The thermal stability of **calcium laurate** is a critical parameter that influences its processing, storage, and performance in these applications. Thermogravimetric analysis (TGA) is a powerful analytical technique used to evaluate the thermal stability of materials by measuring the change in mass of a sample as a function of temperature in a controlled atmosphere.[4][5][6][7] This application note details the thermal decomposition profile of **calcium laurate** and provides a standardized protocol for its analysis using TGA.

## Thermal Decomposition of Calcium Laurate

**Calcium laurate** exhibits moderate thermal stability. Its decomposition process is characterized by a primary weight loss event that occurs at elevated temperatures. The decomposition proceeds via decarboxylation, leading to the formation of ketones and a final residue of calcium carbonate ( $CaCO_3$ ).[8]

The thermal decomposition can be summarized as follows:



Further decomposition of calcium carbonate to calcium oxide (CaO) and carbon dioxide (CO<sub>2</sub>) typically occurs at much higher temperatures, generally above 600°C.[1][9]

## Quantitative Data Summary

The following table summarizes the key thermal events for **calcium laurate** as determined by thermogravimetric analysis.

Thermal Event	Onset Temperature (°C)	Peak Decomposition Temperature (°C)	Weight Loss (%)	Residue
Initial Decomposition	~200	Not specified	Not specified	Calcium Carbonate (CaCO <sub>3</sub> )

Note: The data presented is a synthesis of available literature.[8] Specific values may vary depending on the experimental conditions such as heating rate, sample purity, and atmosphere.

## Experimental Protocol: TGA of Calcium Laurate

This protocol outlines the steps for determining the thermal stability of **calcium laurate** using a thermogravimetric analyzer.

### 1. Instrument and Materials:

- Thermogravimetric Analyzer (TGA) equipped with a sensitive microbalance and a furnace capable of reaching at least 800°C.
- TGA sample pans (e.g., alumina or platinum).
- **Calcium laurate** powder, high purity.
- Inert purge gas (e.g., nitrogen or argon), high purity.
- Analytical balance for sample weighing.

## 2. Instrument Preparation:

- Ensure the TGA instrument is calibrated for mass and temperature according to the manufacturer's guidelines. A standard reference material like calcium oxalate monohydrate can be used for verification.<sup>[5][7]</sup>
- Start the inert purge gas flow through the balance and furnace chambers to provide a stable, oxygen-free environment. A typical flow rate is 20-50 mL/min.

## 3. Sample Preparation:

- Accurately weigh approximately 5-10 mg of the **calcium laurate** powder into a clean, tared TGA sample pan.
- Record the exact sample mass.
- Ensure the sample is evenly distributed at the bottom of the pan to promote uniform heating.

## 4. TGA Measurement:

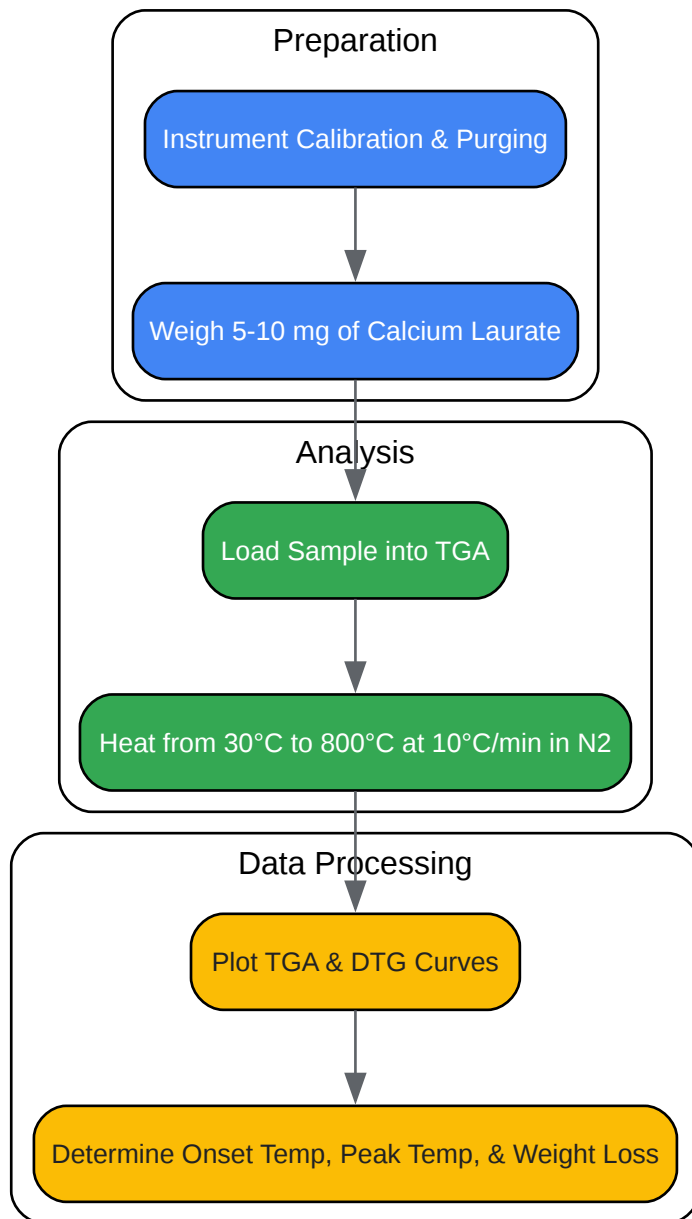
- Place the sample pan securely onto the TGA balance mechanism.
- Seal the furnace and allow the system to purge with the inert gas for at least 15-30 minutes to remove any residual air.
- Program the TGA instrument with the following temperature profile:
  - Isothermal hold: at 30°C for 10 minutes to allow for temperature and atmosphere equilibration.
  - Heating ramp: from 30°C to 800°C at a constant heating rate of 10°C/min.
  - Purge gas: Nitrogen at a flow rate of 50 mL/min.
- Initiate the TGA run and record the sample mass as a function of temperature.

## 5. Data Analysis:

- Plot the TGA curve of percent weight loss versus temperature.
- Determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins.
- Generate the derivative thermogravimetric (DTG) curve, which plots the rate of mass change against temperature. The peak of the DTG curve indicates the temperature of the maximum rate of decomposition.
- Calculate the percentage of weight loss for each decomposition step.
- Determine the final residual mass percentage at the end of the experiment.

## Experimental Workflow

## Thermogravimetric Analysis Workflow for Calcium Laurate



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Caption: Experimental workflow for the TGA of **calcium laurate**.

## Conclusion

Thermogravimetric analysis is an essential technique for characterizing the thermal stability of **calcium laurate**. This application note provides a comprehensive overview of its thermal decomposition behavior and a detailed protocol for its analysis. The data obtained from TGA is

crucial for determining the safe processing and application temperatures for **calcium laurate** in various industries, ensuring product quality and stability.

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